

# Nintedanib cost-effectiveness analysis NICE guidelines

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## Compound Focus: Nintedanib

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## NICE Cost-Effectiveness Analysis of Nintedanib

The National Institute for Health and Care Excellence (NICE) recommends **nintedanib** for treating IPF, including for patients with a forced vital capacity (FVC) above 80% predicted [1].

A dedicated cost-effectiveness analysis submitted to NICE compared **nintedanib** against pirfenidone, N-acetylcysteine, and best supportive care (BSC) from a UK payer perspective [2]. The key findings are summarized in the table below.

Analysis Aspect	Key Findings
<b>Overall Conclusion</b>	Nintedanib and pirfenidone were largely equivalent in estimated costs and benefits; results were driven mainly by the risk of acute exacerbations [2].
<b>Compared to Pirfenidone</b>	In the base-case analysis, nintedanib was found to have fewer acute exacerbations and resulted in less costs and more Quality-Adjusted Life Years (QALYs) gained [2].
<b>Compared to BSC</b>	Nintedanib and pirfenidone were the only treatments to show statistical significance in efficacy parameters (acute exacerbations and lung function decline) compared to BSC/placebo [2].

Analysis Aspect	Key Findings
<b>Modeling &amp; Uncertainty</b>	A Markov model was used with health states based on FVC % predicted and acute exacerbations. Substantial uncertainty was noted in the overall cost-effectiveness results between nintedanib and pirfenidone [2] [1].
<b>Consideration for FVC &gt;80%</b>	For this subgroup, the only previous treatment option was BSC. NICE concluded that nintedanib provides a sustained improvement in patient outcomes, fulfilling an unmet need [1].

## Comparative Efficacy and Tolerability of Nintedanib and Pirfenidone

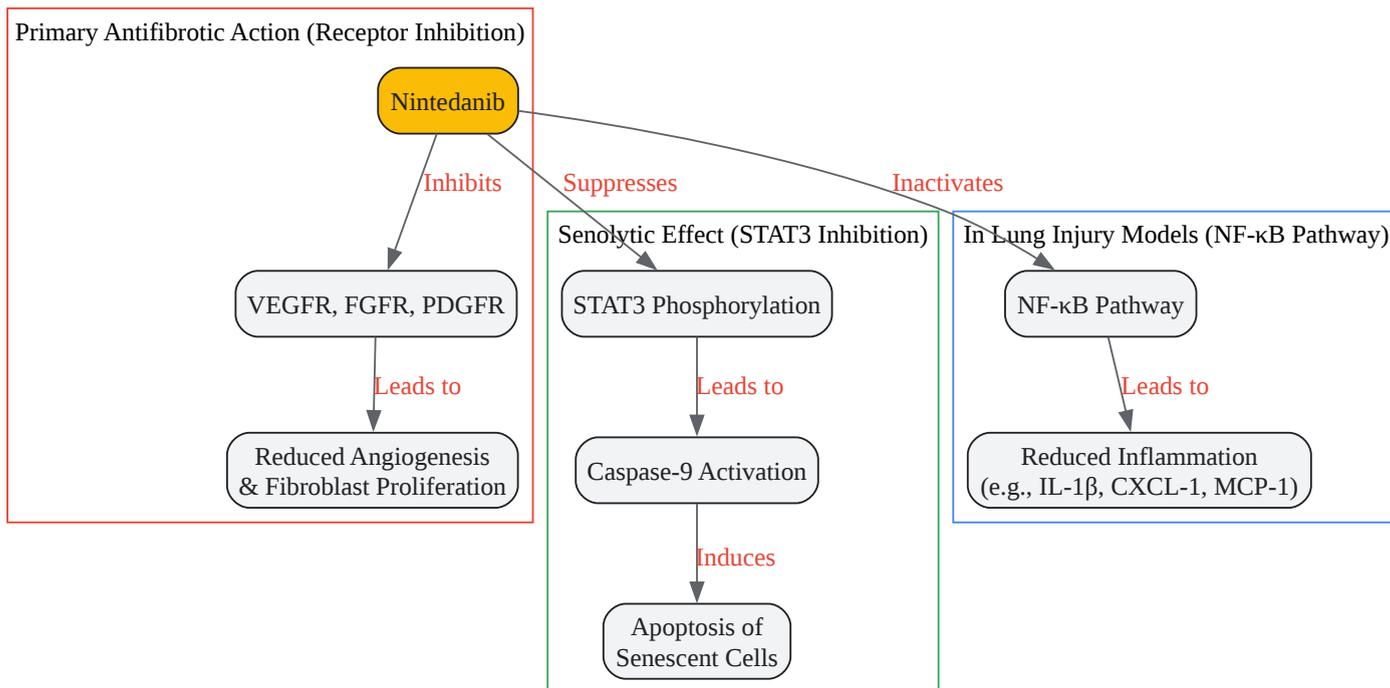
While the cost-effectiveness is similar, clinical studies provide a direct comparison of the drugs' performance. The findings on efficacy are mixed, but a clearer picture emerges on tolerability.

Aspect	Nintedanib	Pirfenidone	Comparative Conclusion
<b>Disease Progression (FVC decline)</b>	Slower 12-month FVC decline in one study [3]. No significant difference in multiple other studies [4] [5].	Faster 12-month FVC decline in one study [3]. No significant difference in multiple other studies [4] [5].	<b>Mixed findings.</b> Most evidence, including a 2025 real-world study, suggests <b>equivalent long-term efficacy</b> in preventing disease progression [4] [5].
<b>Survival &amp; Hospitalization</b>	No significant difference in overall survival or risk of nonelective respiratory hospitalization compared to pirfenidone [3] [5].	No significant difference in overall survival or risk of nonelective respiratory hospitalization compared to nintedanib [3] [5].	<b>No significant difference</b> between the two drugs [3] [5].
<b>Tolerability (Dose Reduction)</b>	Dose reduction is significantly more frequent [5]. One study showed a 4-fold higher	Dose reduction is less frequent [5].	<b>Pirfenidone has a better tolerability profile</b> regarding the need to reduce dosage [5].

Aspect	Nintedanib	Pirfenidone	Comparative Conclusion
	risk of reduction vs. pirfenidone [5].		
<b>Impact of Dose Reduction</b>	Clinical outcomes (e.g., disease progression) were not significantly different between patients on full vs. reduced doses [5].	Clinical outcomes (e.g., disease progression) were not significantly different between patients on full vs. reduced doses [5].	<b>Reducing the dose does not appear to negatively impact efficacy</b> for either drug [5].

## Mechanisms of Action and Signaling Pathways

Beyond its approved use in IPF, research indicates **nintedanib** has complex mechanisms involving antifibrotic and potential senolytic (clearing aged cells) effects. The diagrams below summarize these key signaling pathways.



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